

3-(Dimethylamino)benzonitrile molecular structure and IUPAC name

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Compound of Interest

Compound Name: 3-(Dimethylamino)benzonitrile

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An In-depth Technical Guide to 3-(Dimethylamino)benzonitrile

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **3-(Dimethylamino)benzonitrile**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Nomenclature

3-(Dimethylamino)benzonitrile is an organic compound featuring a benzene ring substituted with a dimethylamino group at the third position and a nitrile group at the first position.

IUPAC Name: **3-(dimethylamino)benzonitrile**[\[1\]](#)

Synonyms: **3-(Dimethylamino)benzonitrile**, benzonitrile, 3-(dimethylamino)-[\[2\]](#)

Molecular Formula: $C_9H_{10}N_2$ [\[2\]](#)[\[3\]](#)

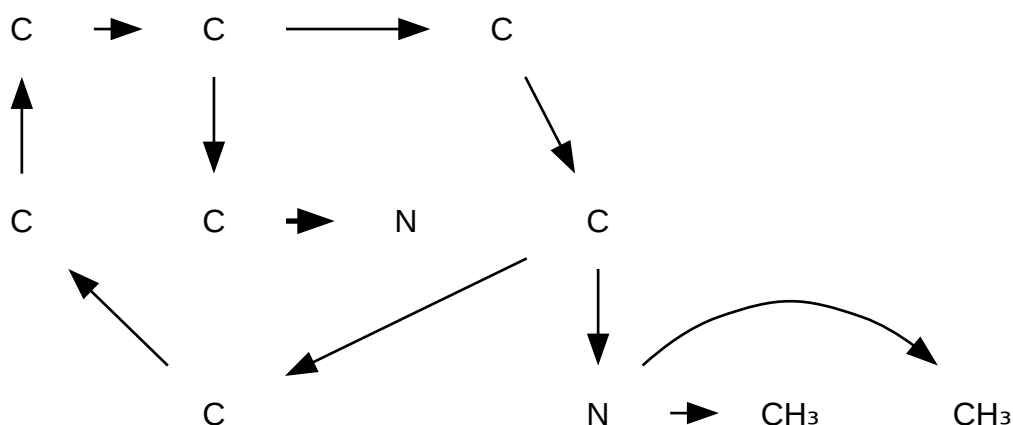
Canonical SMILES: CN(C)C1=CC=CC(=C1)C#N[\[1\]](#)[\[4\]](#)

InChI: InChI=1S/C9H10N2/c1-11(2)9-5-3-4-8(6-9)7-10/h3-6H,1-2H3[\[1\]](#)[\[2\]](#)[\[3\]](#)

InChIKey: FEOIEIQLXALHPJ-UHFFFAOYSA-N[\[1\]](#)

Below is a diagram illustrating the molecular structure of **3-(Dimethylamino)benzonitrile**.

Molecular Structure of 3-(Dimethylamino)benzonitrile



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Molecular structure of **3-(Dimethylamino)benzonitrile**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-(Dimethylamino)benzonitrile** is presented in the table below.

Property	Value	Source
Molecular Weight	146.19 g/mol	[3][5]
CAS Number	38803-30-4	[1][2][3]
Appearance	Light yellow to brown solid (<27°C), Liquid (>27°C)	[5]
Melting Point	27 °C	[5]
Boiling Point	148-149 °C at 14 Torr	[5]
Density	1.04 ± 0.1 g/cm ³ (Predicted)	[2][5]
pKa	3.02 ± 0.10 (Predicted)	[5]
Flash Point	104.1 °C	[2]
Refractive Index	1.55	[2]
Vapor Pressure	0.0173 mmHg at 25°C	[2]

Experimental Protocols

Synthesis of 3-(Dimethylamino)benzonitrile

A common laboratory-scale synthesis of **3-(Dimethylamino)benzonitrile** involves the reductive amination of m-aminobenzonitrile with formaldehyde.[5]

Materials:

- m-Aminobenzonitrile (1.0 g, 8.5 mmol)
- Formaldehyde (2.1 g, 69.0 mmol)
- Sodium cyanoborohydride (2.7 g, 42.5 mmol)
- Acetonitrile (20 mL)
- Acetic acid (100 mL)

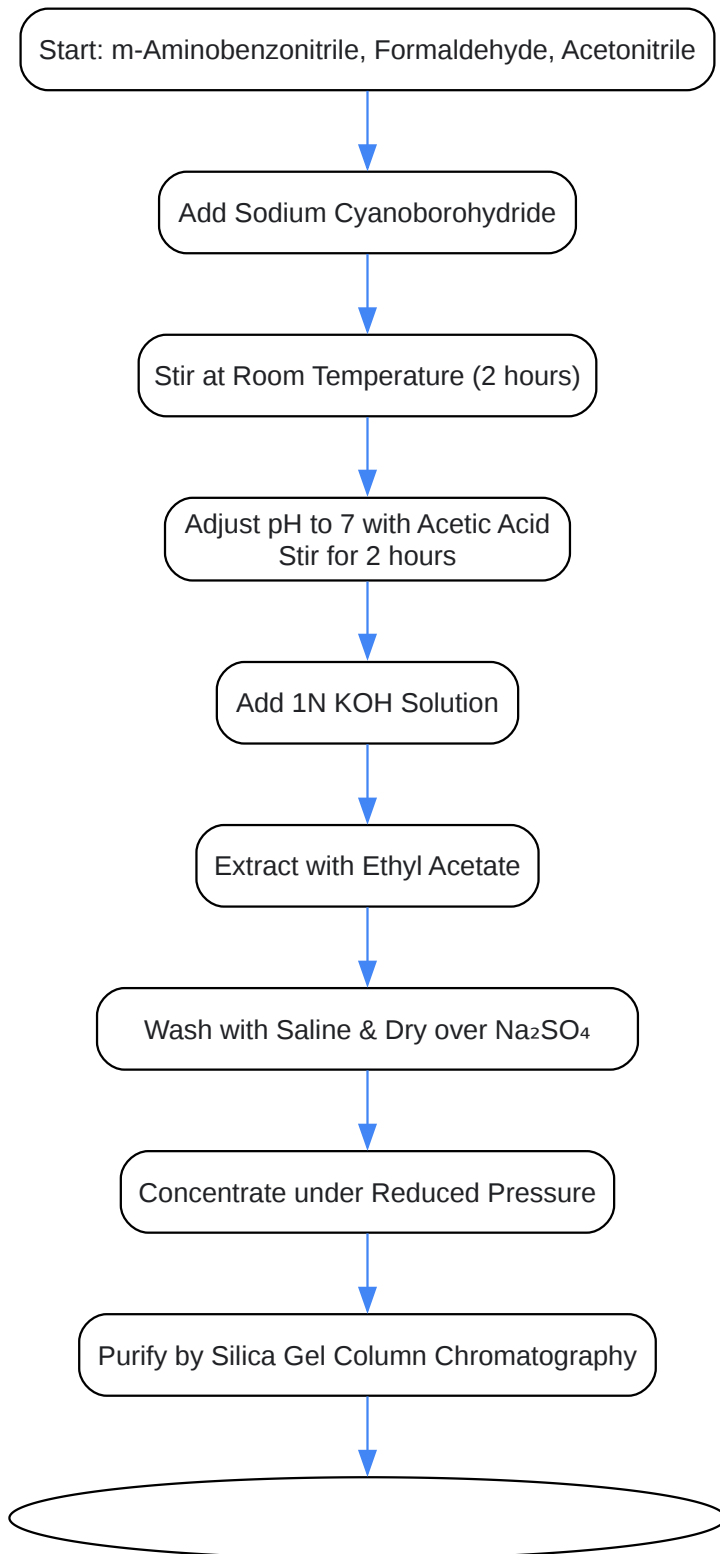
- Potassium hydroxide solution (1N, 100 mL)
- Ethyl acetate (2 x 100 mL)
- Saturated saline solution (80 mL)
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Petroleum ether/ethyl acetate (10:1) as eluent

Procedure:

- To a solution of m-aminobenzonitrile and formaldehyde in acetonitrile, add sodium cyanoborohydride.[5]
- Stir the reaction mixture at room temperature for 2 hours.[5]
- Adjust the pH to 7 by adding acetic acid and continue stirring for an additional 2 hours.[5]
- Add potassium hydroxide solution and extract the mixture with ethyl acetate.[5]
- Combine the organic layers, wash with saturated saline, and dry over anhydrous sodium sulfate.[5]
- Concentrate the solution under reduced pressure.[5]
- Purify the residue by silica gel column chromatography using a petroleum ether/ethyl acetate (10:1) mixture as the eluent to yield **3-(dimethylamino)benzonitrile** as a colorless oil.[5]

The following diagram illustrates the workflow for the synthesis of **3-(Dimethylamino)benzonitrile**.

Synthesis Workflow of 3-(Dimethylamino)benzonitrile



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Synthesis workflow for **3-(Dimethylamino)benzonitrile**.

Safety and Handling

3-(Dimethylamino)benzonitrile is classified as harmful if swallowed and may cause an allergic skin reaction.[1] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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References

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- 2. 3-(dimethylamino)benzonitrile | 38803-30-4 [chemnet.com]
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